

Application Notes: Preparation of Capmatinib Stock Solution in DMSO

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Compound of Interest

Compound Name: Capmatinib

Cat. No.: B1663548

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Introduction

Capmatinib is a potent and selective, ATP-competitive inhibitor of the c-MET receptor tyrosine kinase.[1][2][3] The c-MET pathway plays a crucial role in cell proliferation, survival, motility, and invasion.[4] Aberrant activation of this pathway, often through mutations (like MET exon 14 skipping), amplification, or overexpression, is a known driver in various cancers, including non-small cell lung cancer (NSCLC).[5][6] **Capmatinib** blocks the phosphorylation of the c-MET receptor, thereby inhibiting downstream signaling cascades such as the PI3K/AKT, RAS/MAPK, and STAT pathways.[5][6][7] Due to its targeted mechanism, **Capmatinib** is a valuable tool for in vitro and in vivo cancer research. Proper preparation and storage of **Capmatinib** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for preparing a **Capmatinib** stock solution using Dimethyl Sulfoxide (DMSO).

Physicochemical Properties of Capmatinib

A summary of the key physicochemical properties of **Capmatinib** is presented below. This data is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Formula	C ₂₃ H ₁₇ FN ₆ O	[2] [5]
Molecular Weight	412.42 g/mol	[1] [2] [8]
CAS Number	1029712-80-8	[2]
Appearance	Light yellow to yellow solid	[2]
Solubility in DMSO	5 - 14 mg/mL (approx. 12 - 34 mM)	[1] [2]
Solubility in Water	Insoluble	[1]
Solubility in Ethanol	Insoluble	[1]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **Capmatinib** in DMSO.

1. Materials and Equipment

- **Capmatinib** powder (purity >98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber-colored microcentrifuge tubes or vials
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Safety Precautions

- **Capmatinib** is a potent compound. Handle with care in a designated area, such as a chemical fume hood.
- Avoid inhalation of powder and direct contact with skin and eyes.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Always wear appropriate gloves and handle with caution.
- Consult the Safety Data Sheet (SDS) for **Capmatinib** before use.

3. Step-by-Step Protocol for 10 mM Stock Solution

Step 1: Calculation

To prepare a 10 mM stock solution, calculate the required mass of **Capmatinib** using its molecular weight (412.42 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$

Example Calculation for 1 mL of 10 mM Stock Solution:

Parameter	Value
Desired Concentration	10 mM
Desired Volume	1 mL
Molecular Weight	412.42 g/mol
Calculated Mass	4.1242 mg

Step 2: Weighing **Capmatinib**

- Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh out 4.12 mg of **Capmatinib** powder directly into the tube.

Step 3: Dissolution

- Using a calibrated micropipette, add 1 mL of fresh, anhydrous DMSO to the tube containing the **Capmatinib** powder.
- Cap the tube securely and vortex thoroughly for 2-3 minutes until the powder is fully dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particles.
- Troubleshooting: If the compound does not dissolve completely, sonication for 5-10 minutes or gentle warming in a water bath (up to 60°C) can aid dissolution.^{[2][9]} Always use fresh, moisture-free DMSO, as absorbed moisture can reduce solubility.^[1]

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile amber or light-protecting tubes.^[8]
- Store the aliquots under the appropriate conditions as summarized in the table below.

Storage Type	Temperature	Duration
Powder	-20°C	Up to 3 years ^{[2][8]}
Stock Solution in DMSO	-80°C	Up to 2 years ^{[2][9]}
Stock Solution in DMSO	-20°C	Up to 1 year ^{[2][9]}

Protocol: Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to a final working concentration in cell culture medium.

1. Calculation for Dilution

Use the $M1V1 = M2V2$ formula for dilution calculations.

- M1: Concentration of stock solution (e.g., 10 mM)

- V1: Volume of stock solution to add
- M2: Desired final concentration (e.g., 10 μ M)
- V2: Final volume of culture medium

Example: Preparing 1 mL of 10 μ M working solution:

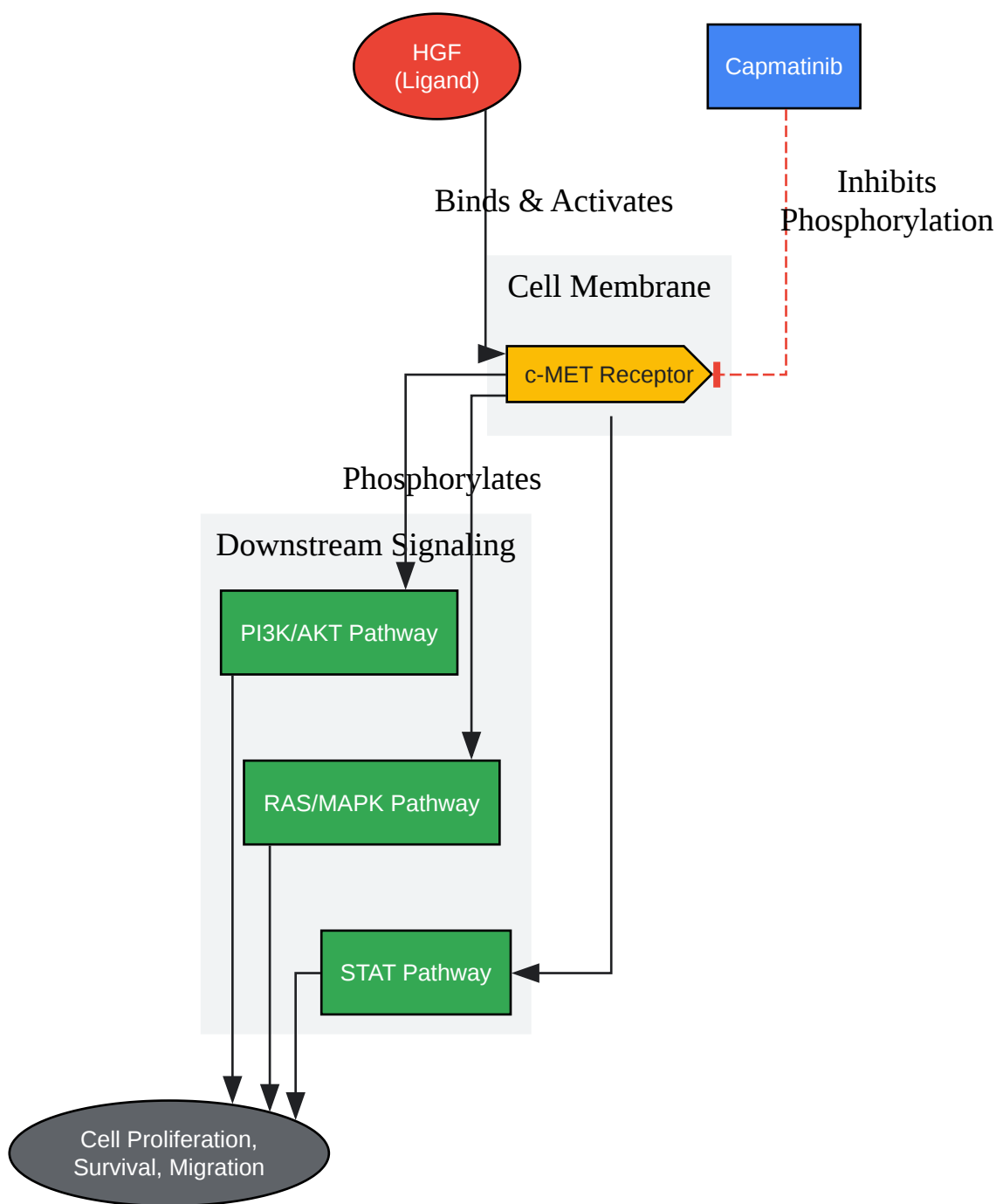
- Convert concentrations to the same units: 10 mM = 10,000 μ M.
- $(10,000 \mu\text{M}) \times V1 = (10 \mu\text{M}) \times (1000 \mu\text{L})$
- $V1 = (10 \mu\text{M} \times 1000 \mu\text{L}) / 10,000 \mu\text{M}$
- $V1 = 1 \mu\text{L}$

2. Procedure

- Add 1 μ L of the 10 mM **Capmatinib** stock solution to 999 μ L of pre-warmed cell culture medium.
- Mix immediately and thoroughly by gentle pipetting or swirling to prevent precipitation.
- Important: The final concentration of DMSO in the culture medium should typically be kept below 0.5% (and ideally below 0.1%) to avoid solvent-induced cellular toxicity. Always run a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualization of Capmatinib's Mechanism of Action

Capmatinib functions by inhibiting the c-MET receptor, thereby blocking the activation of multiple downstream oncogenic signaling pathways.



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Caption: Mechanism of **Capmatinib** action on the c-MET signaling pathway.

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